

TC-Dapk 6 stability in solution and storage conditions

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Compound of Interest

Compound Name: TC-Dapk 6

Cat. No.: B1681956

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Technical Support Center: TC-Dapk 6

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability in solution and proper storage conditions for **TC-Dapk 6**. Below you will find troubleshooting guides and frequently asked questions to ensure the optimal performance of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store **TC-Dapk 6** powder?

A: **TC-Dapk 6** as a solid powder should be stored at -20°C for long-term stability, with some suppliers indicating storage at +4°C is also acceptable.^{[1][2][3][4]} For maximal shelf life, which can be up to three years, -20°C is the recommended temperature.^{[5][6]}

Q2: What is the best solvent for dissolving **TC-Dapk 6**?

A: The recommended solvent for **TC-Dapk 6** is Dimethyl Sulfoxide (DMSO).^{[1][2][5]} It is soluble up to 50 mM in DMSO.^[1] Some suppliers note that solubility in acetonitrile is very low.^[3] For optimal results, it is advised to use fresh, high-purity DMSO, as moisture can reduce the solubility of the compound.^[5]

Q3: How should I prepare and store stock solutions of **TC-Dapk 6**?

A: It is recommended to prepare a concentrated stock solution in DMSO. Once prepared, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can degrade the compound.[5] Store these aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 1 month).[5][6]

Q4: How stable is **TC-Dapk 6** in aqueous solutions or cell culture media?

A: There is limited published data on the quantitative stability of **TC-Dapk 6** in aqueous solutions or cell culture media. It is generally recommended to prepare working dilutions from the DMSO stock solution immediately before use.[5] Long-term storage of **TC-Dapk 6** in aqueous buffers is not recommended due to the potential for hydrolysis and degradation.

Q5: I see precipitation in my stock solution after thawing. What should I do?

A: If you observe precipitation after thawing your DMSO stock solution, gently warm the vial and vortex or sonicate until the solid is fully redissolved.[6][7] To prevent this, ensure you are using a sufficiently low concentration for your stock solution and that the DMSO is of high quality.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of TC-Dapk 6 due to improper storage or handling.	Prepare fresh working solutions from a properly stored, single-use aliquot of the DMSO stock for each experiment. Avoid repeated freeze-thaw cycles of the stock solution.
Inaccurate concentration of the stock solution.	Verify the molecular weight of the specific batch of TC-Dapk 6 you are using, as it can vary slightly. ^[4] Use a calibrated balance for weighing the powder.	
Low or no activity of the compound	The compound has degraded.	Purchase a new vial of TC-Dapk 6 and follow the recommended storage and handling procedures strictly.
The compound is not soluble in the experimental buffer.	While TC-Dapk 6 is soluble in DMSO, its solubility in aqueous buffers is low. Ensure the final concentration of DMSO in your assay is sufficient to keep the compound in solution but does not affect the biological system.	
Precipitation in working solution	The concentration of TC-Dapk 6 is too high for the aqueous buffer.	Lower the final concentration of TC-Dapk 6 in your working solution. You may also need to optimize the percentage of DMSO in the final solution.

Quantitative Data Summary

Storage Conditions

Form	Temperature	Duration	Reference
Solid (Powder)	+4°C	Short-term	[1][4]
Solid (Powder)	-20°C	Up to 3 years	[2][3][5][6]
Stock Solution (in DMSO)	-20°C	Up to 1 month	[5][6]
Stock Solution (in DMSO)	-80°C	Up to 1 year	[5]

Solubility

Solvent	Concentration	Reference
DMSO	Up to 50 mM	[1]
DMSO	18.67 mg/mL (~67.6 mM)	[6][7]
DMSO	3 mg/mL (~10.85 mM)	[5]
Acetonitrile	Slightly soluble (0.1-1 mg/ml)	[3]
Water	Insoluble	[5]
Ethanol	Insoluble	[5]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

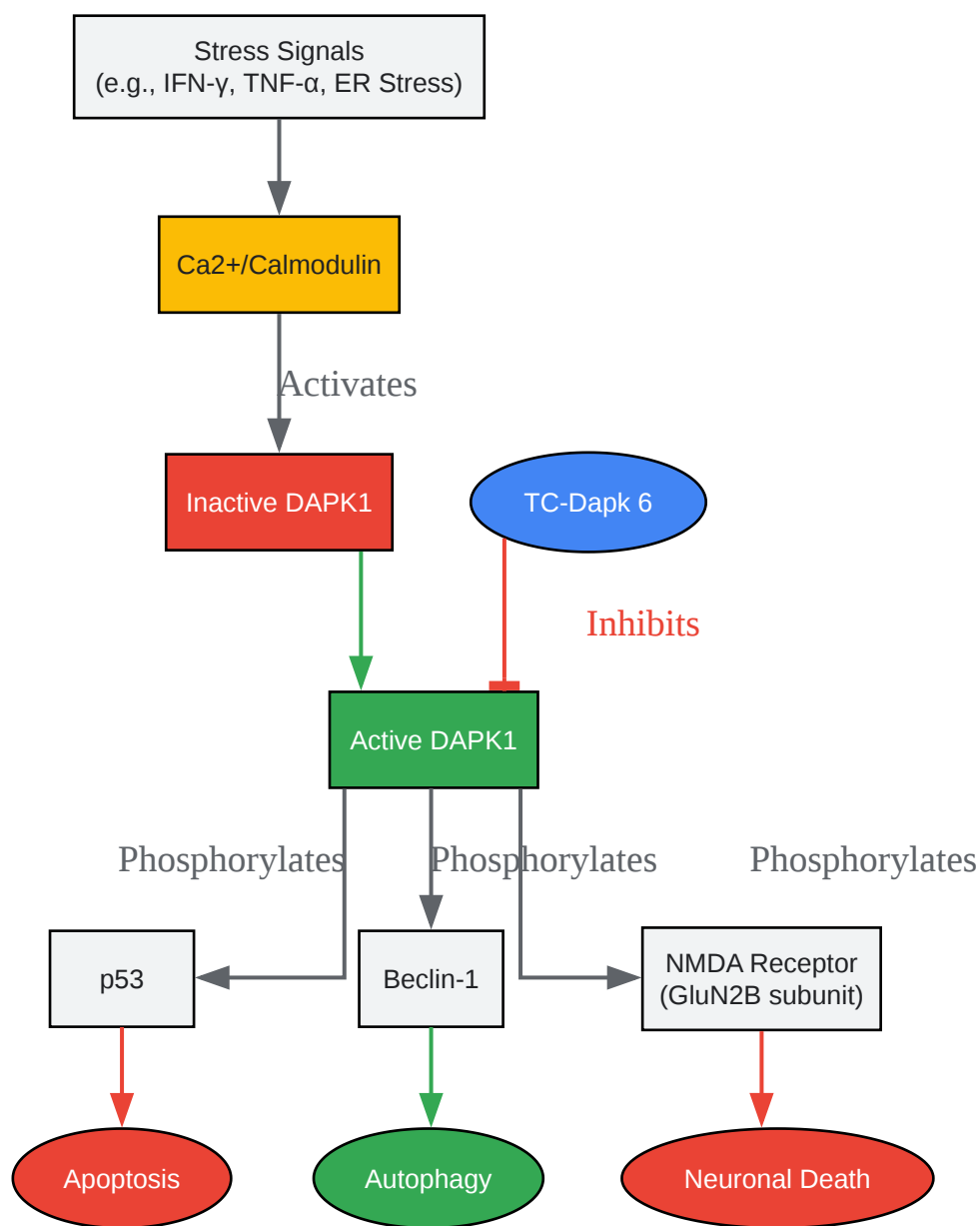
- Weighing the Compound: Accurately weigh out 2.76 mg of **TC-Dapk 6** powder (Molecular Weight: 276.29 g/mol).
- Dissolving in DMSO: Add 1 mL of high-purity, anhydrous DMSO to the powder.
- Ensuring Complete Dissolution: Vortex the solution and gently warm if necessary until all the solid has dissolved.

- Aliquoting: Dispense the stock solution into single-use, light-protected vials.
- Storage: Store the aliquots at -80°C for long-term storage.

Visualizations

DAPK1 Signaling Pathway

TC-Dapk 6 is a potent inhibitor of Death-Associated Protein Kinase 1 (DAPK1). DAPK1 is a calcium/calmodulin-dependent serine/threonine kinase that plays a crucial role in multiple cellular signaling pathways, including apoptosis and autophagy.^[5] The following diagram illustrates the central role of DAPK1 in these processes.

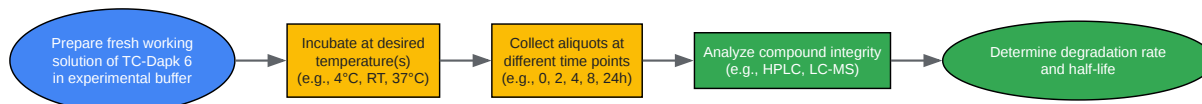


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Caption: DAPK1 signaling pathway and the inhibitory action of **TC-Dapk 6**.

Experimental Workflow for Assessing Compound Stability

The following workflow outlines a general procedure for determining the stability of **TC-Dapk 6** in a specific experimental buffer.



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Caption: Workflow for determining the stability of **TC-Dapk 6** in solution.

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